

Validating Veledimex-Induced Gene Expression by qPCR: A Comparative Guide

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Compound of Interest

Compound Name: Veledimex

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This guide provides a comprehensive comparison of **Veledimex**-induced gene expression validation by quantitative Polymerase Chain Reaction (qPCR) with alternative inducible systems. It is designed to offer an objective overview, supported by available experimental data, to aid in the selection of appropriate tools for controlled gene expression studies.

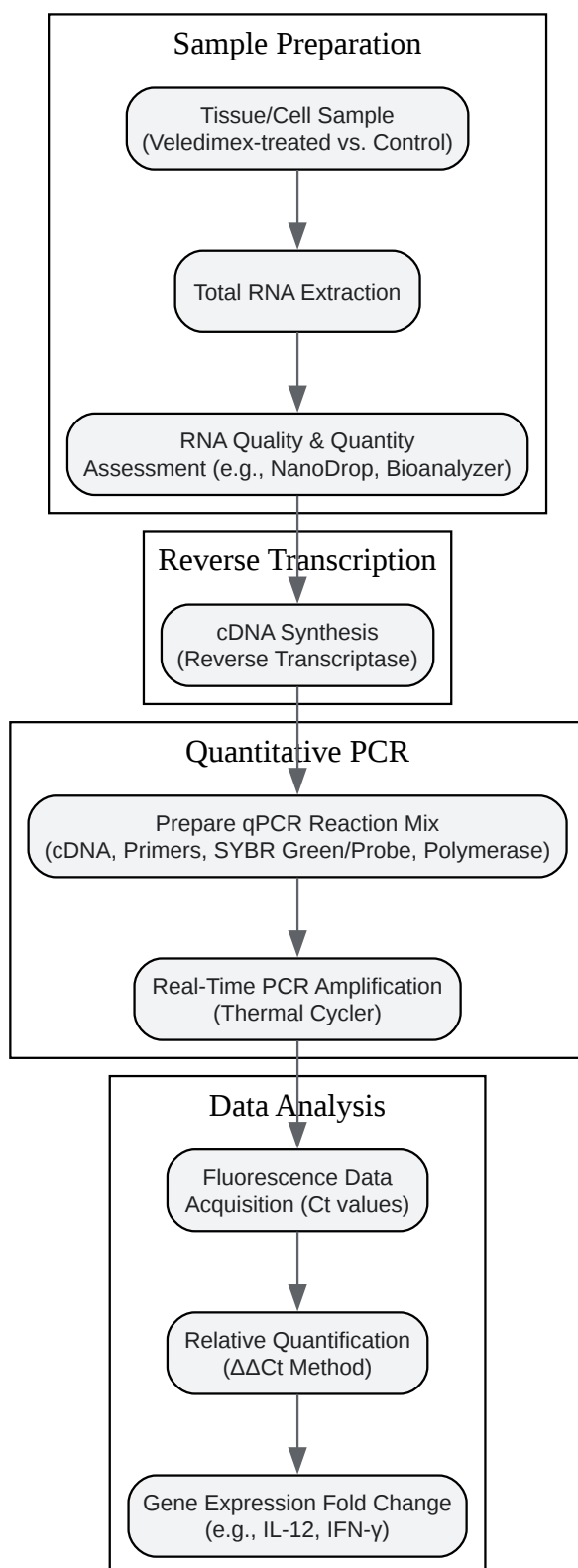
Introduction to Veledimex and the RheoSwitch Therapeutic System®

Veledimex is an orally bioavailable small molecule that acts as an activator ligand for the RheoSwitch Therapeutic System® (RTS®).[1] This system is a powerful tool for inducing gene expression in a controlled and dose-dependent manner. It has been notably utilized in clinical trials for glioblastoma to regulate the intratumoral expression of human interleukin-12 (hIL-12), a potent anti-tumor cytokine. The induction of IL-12 by **Veledimex** subsequently triggers a cascade of immune responses, including the production of interferon-gamma (IFN-γ), which contributes to the therapeutic effect.[2]

Veledimex Signaling Pathway and qPCR Workflow

The following diagrams illustrate the mechanism of **Veledimex** action and the general workflow for validating the induced gene expression using qPCR.





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References

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- 2. ATIM-15. A PHASE 1 STUDY OF Ad-RTS-hIL-12 + VELEDIMEX IN ADULTS WITH RECURRENT GLIOBLASTOMA: DOSE DETERMINATION WITH UPDATED OVERALL SURVIVAL - PMC [pmc.ncbi.nlm.nih.gov]
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